

incomplete BRD4 degradation with PROTAC BRD4 Degradator-29

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Compound of Interest

Compound Name: PROTAC BRD4 Degradator-29

Cat. No.: B15570666

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Technical Support Center: PROTAC BRD4 Degradator-29

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers using **PROTAC BRD4 Degradator-29**. For optimal experimental outcomes, please review the information below.

Understanding PROTAC BRD4 Degradator-29

PROTAC BRD4 Degradator-29 is a heterobifunctional molecule designed to induce the degradation of the Bromodomain-containing protein 4 (BRD4), a key epigenetic reader involved in transcriptional regulation. By hijacking the cell's ubiquitin-proteasome system, this PROTAC offers a powerful tool for studying the functional consequences of BRD4 loss.

The mechanism of action involves the formation of a ternary complex between BRD4, **PROTAC BRD4 Degradator-29**, and an E3 ubiquitin ligase. This proximity facilitates the ubiquitination of BRD4, marking it for subsequent degradation by the proteasome.

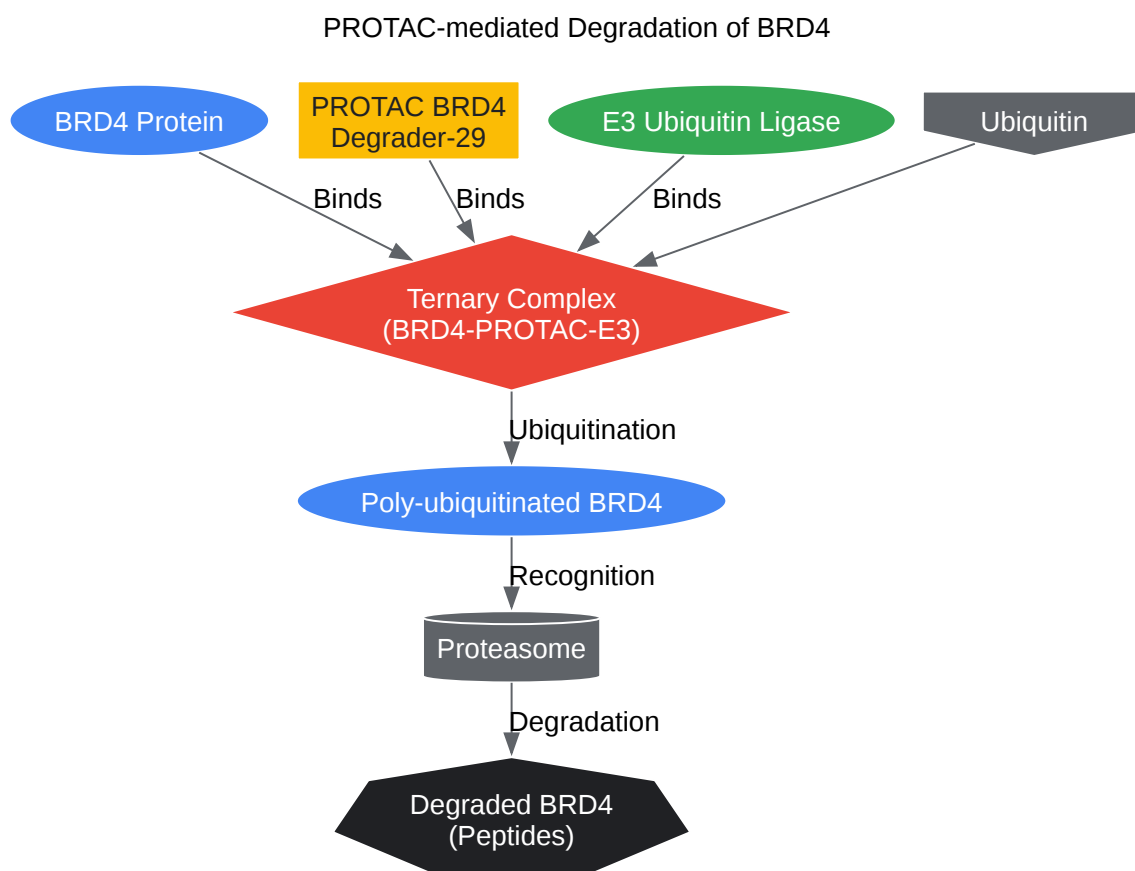
Quantitative Data Summary

The following table summarizes the degradation efficiency of a BRD4-degrading PROTAC designated as compound 29.

Compound	DC50 (nM)	Dmax (%)	Cell Line
PROTAC 29	Not specified	~80% (at 1-3 μ M)	MDA-MB-231

Note: The activity of PROTAC 29 was observed to have a narrow effective concentration window, with maximal degradation occurring at 1-3 μ M.

Mandatory Visualizations



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Caption: Mechanism of PROTAC-mediated degradation of BRD4.



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